# Structure of Fosfomycin EP Impurity A (1,2-Dihydroxypropyl)phosphonic acid

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Fosfomycin Trometamol Impurity A* |
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# Structure and Characterization of Fosfomycin EP Impurity A

## A Technical Guide for Analytical & Development Scientists

## Executive Summary

Fosfomycin EP Impurity A, chemically identified as (1,2-Dihydroxypropyl)phosphonic acid, represents the primary degradation pathway of the antibiotic Fosfomycin.[1] Its formation is driven by the thermodynamic instability of the fosfomycin epoxide ring in the presence of moisture or acidic conditions.

For drug development professionals, controlling this impurity is not merely a compliance checkbox but a critical indicator of Active Pharmaceutical Ingredient (API) stability and manufacturing robustness. This guide dissects the structural identity, formation mechanism, and validated analytical strategies for quantifying Impurity A, moving beyond standard pharmacopoeial definitions to provide actionable experimental insights.

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# Part 1: Chemical Identity & Structural Elucidation

The transition from Fosfomycin to Impurity A involves the loss of the strained epoxide ring, resulting in a vicinal diol. This structural change significantly alters the physicochemical profile, particularly increasing polarity and eliminating the antibiotic pharmacophore.

| Feature | Parent: Fosfomycin | Impurity A (EP) |
|---|---|---|
| IUPAC Name | (1R, 2S)-(1,2-Epoxypropyl)phosphonic acid | (1,2-Dihydroxypropyl)phosphonic acid |
| Formula | $C_3H_7O_4P$ | $C_3H_9O_5P$ |
| Molecular Weight | 138.06 g/mol | 156.07 g/mol (+18 Da, hydrolysis) |
| Key Functional Group | Epoxide (Strained, Reactive) | Vicinal Diol (Stable, Hydrophilic) |
| Detection Challenge | No UV Chromophore | No UV Chromophore |
| CAS Number | 23155-02-4 | 84954-80-3 |

## Stereochemical Configuration

Fosfomycin is manufactured as the pure (1R, 2S) enantiomer. The formation of Impurity A via acid-catalyzed hydrolysis typically proceeds via nucleophilic attack of water.

- Mechanism: Backside attack (

  -like) leads to Walden inversion at the carbon center where the bond breaks.
- Outcome: The resulting diol is typically isolated as the (1R, 2R) diastereomer (assuming attack at C2), though conditions can yield racemic mixtures.

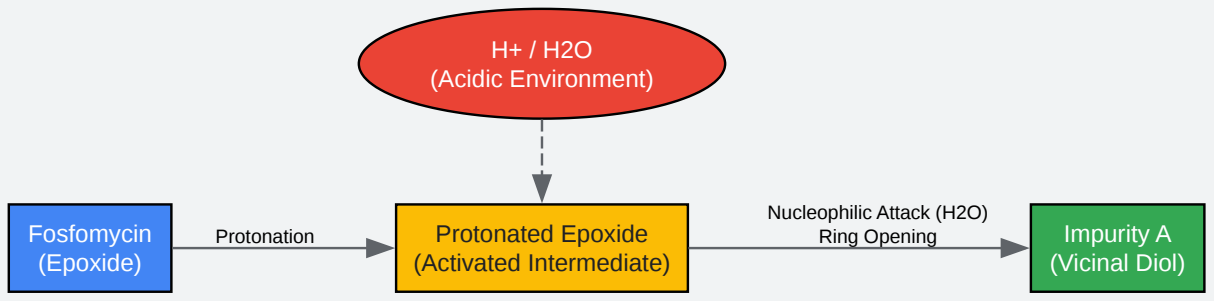
# Part 2: Mechanistic Origins & Stability Profiling

Understanding the causality of Impurity A formation allows for proactive stabilization of the drug product. The driving force is the release of ring strain (~13 kcal/mol) from the epoxide.

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## The Hydrolysis Pathway

The reaction is acid-catalyzed but can occur slowly at neutral pH. In the stomach (low pH), Fosfomycin degrades rapidly to Impurity A, which is pharmacologically inactive, necessitating the use of trometamol or calcium salts to buffer the microenvironment or improve bioavailability.




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Figure 1: Acid-catalyzed hydrolysis pathway of Fosfomycin yielding Impurity A.

Critical Insight for Formulators:

- Hygroscopicity: Fosfomycin salts are hygroscopic.[2] Absorbed moisture creates a localized aqueous environment, facilitating the hydrolysis to Impurity A even in solid state.
- Excipient Compatibility: Avoid acidic excipients (e.g., ascorbic acid) in direct contact with the API.

# Part 3: Analytical Strategies & Quantification

Detecting Impurity A is challenging because neither the parent nor the impurity possesses a UV chromophore (no conjugated

-systems). Standard UV-Vis detectors are useless here.

## Method Selection Matrix

- European Pharmacopoeia (EP) Standard: Ion Chromatography (IC) with Refractive Index (RI) detection.[3]

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- Modern Alternative: Ion-Pair HPLC with Evaporative Light Scattering Detection (ELSD) or Charged Aerosol Detection (CAD).[4]

## Protocol 1: Ion-Pair HPLC with ELSD (Recommended for Robustness)

This method is superior to RI detection regarding sensitivity and gradient compatibility.

1. Reagents & Mobile Phase:

- Mobile Phase: Acetonitrile : 15 mM Octylamine solution (8:92 v/v).
- pH Adjustment: Adjust aqueous phase to pH 5.2 with Acetic Acid before mixing with ACN.
- Stationary Phase: C18 Column (e.g., Luna C18, 5 µm, 250 x 4.6 mm).

2. Instrument Settings:

- Flow Rate: 1.0 mL/min.
- Column Temp: 35°C.
- Detector (ELSD): Drift tube temp 45°C; Nebulizer gas pressure 3.5 bar ($N_2$).[5][6]

3. System Suitability Criteria (Self-Validating):

- Resolution (

  ): > 1.5 between Fosfomycin and Impurity A.
- Symmetry Factor: 0.8 – 1.5 for both peaks.
- Linearity:

  (Note: ELSD response is non-linear; use log-log plotting).

## Protocol 2: 31P-NMR Spectroscopy (For Structural Confirmation)

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Phosphorus NMR is highly specific as both compounds contain a C-P bond.

- Solvent:

  .

- Internal Standard: Trimethyl phosphate.

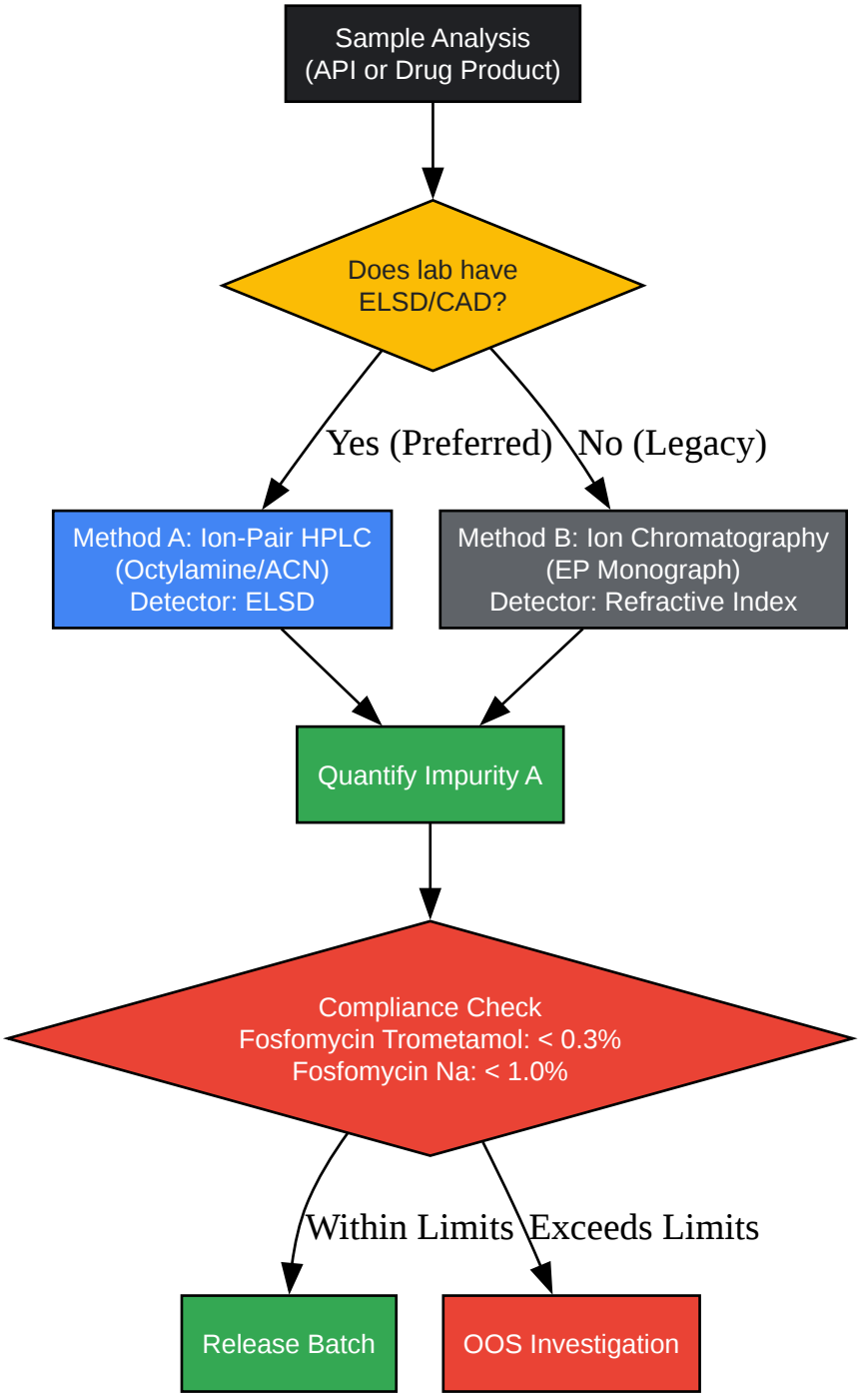
- Shift (

  ):

  - Fosfomycin:[7][3][4][5][6][8][9][10][11][12][13][14] ~10-12 ppm (Epoxide influence).

  - Impurity A: ~16-18 ppm (Downfield shift due to diol formation and loss of ring current effects).

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Figure 2: Decision tree for analytical method selection and batch release.

## Part 4: Regulatory Context & Control Limits

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The European Pharmacopoeia (Ph.[2][3][9][10][13] Eur.) sets strict limits based on the salt form of Fosfomycin. The toxicity of Impurity A is low, but its presence indicates degradation.

| Salt Form | Monograph | Impurity A Limit | Rationale |
|---|---|---|---|
| Fosfomycin Trometamol | Ph.[7][10] Eur. 1425 | NMT 0.3% | Oral use; higher stability salt. |
| Fosfomycin Sodium | Ph.[2][9][15] Eur. 1329 | NMT 1.0% | Parenteral; highly hygroscopic. |
| Fosfomycin Calcium | Ph. Eur. 1328 | NMT 1.5% | Oral suspension; lower solubility. |

Expert Note: The higher limit for Calcium and Sodium salts reflects the difficulty in preventing hydrolysis during the manufacturing and drying of these specific salt forms compared to the Trometamol salt.

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